

# Technical Dossier: 2-(4-Methylpiperazin-1-yl)ethanethioamide (CAS 164926-91-4)

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## Compound of Interest

Compound Name: 2-(4-Methylpiperazin-1-yl)ethanethioamide

Cat. No.: B063938

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For the Attention of Researchers, Scientists, and Drug Development Professionals

## Chemical Structure and Identity

CAS Number: 164926-91-4 Chemical Name: **2-(4-Methylpiperazin-1-yl)ethanethioamide**

Molecular Formula: C<sub>7</sub>H<sub>15</sub>N<sub>3</sub>S SMILES: S=C(N)CN1CCN(C)CC1

Structural Diagram:

Caption: 2D structure of **2-(4-Methylpiperazin-1-yl)ethanethioamide**.

## Available Data

A comprehensive search of publicly available scientific literature and chemical databases has revealed limited information regarding the compound with CAS number 164926-91-4. The primary information available is its chemical structure and basic identifiers.

Data Presentation:

Parameter	Value	Source
CAS Number	164926-91-4	Public chemical databases
Chemical Name	2-(4-Methylpiperazin-1-yl)ethanethioamide	Public chemical databases
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N <sub>3</sub> S	Calculated from structure
SMILES	S=C(N)CN1CCN(C)CC1	Public chemical databases

## Experimental Protocols and Biological Activity

At present, there are no detailed experimental protocols, quantitative data, or studies on the biological activity or signaling pathways specifically associated with **2-(4-Methylpiperazin-1-yl)ethanethioamide** (CAS 164926-91-4) available in the public domain. Research into this specific chemical entity, if any, has not been published in accessible scientific literature.

## Signaling Pathways and Experimental Workflows

Due to the absence of published research on the biological effects of **2-(4-Methylpiperazin-1-yl)ethanethioamide**, there are no known signaling pathways, experimental workflows, or logical relationships to be diagrammed.

## Conclusion

This document provides the definitive chemical structure of CAS number 164926-91-4, **2-(4-Methylpiperazin-1-yl)ethanethioamide**. However, for professionals in research and drug development, it is crucial to note the current lack of publicly available data concerning its synthesis, experimental use, and biological function. Further research would be required to elucidate these aspects.

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